

TPCA-1 stability and storage conditions

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Compound Focus: TPCA-1

CAS No.: 507475-17-4

Cat. No.: S547972

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Storage and Handling of TPCA-1

What are the storage conditions and shelf life for TPCA-1?

Property	Specification
Recommended Storage (Powder)	-20°C [1] [2]
Shelf Life (Powder)	3 years at -20°C [1] [2]
Shelf Life (Solution)	6 months at -80°C; 1 month at -20°C [1] [2]
Solubility	Soluble in DMSO (≥ 56 mg/mL or ~ 200.5 mM) [3] [2]
Handling	Avoid inhalation and contact with skin or eyes. Use appropriate personal protective equipment (PPE) and work in a well-ventilated area [1].

How should I prepare and store stock solutions of TPCA-1?

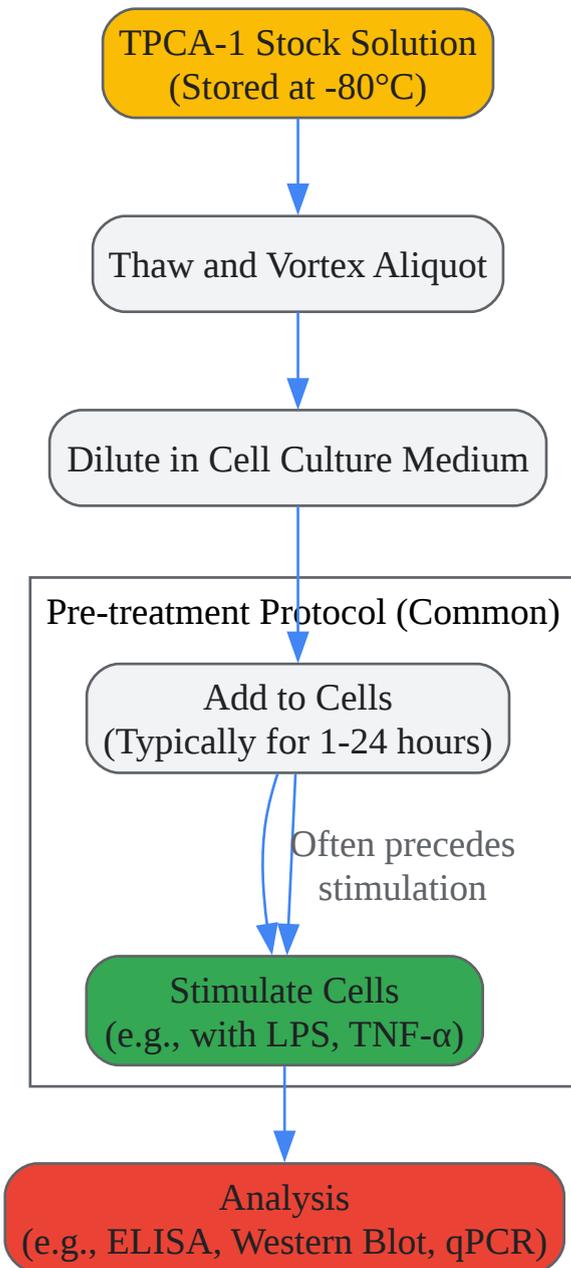
It is best practice to prepare stock solutions shortly before use. However, if necessary, you can prepare them in advance [3].

- **Weighing:** Allow the vial to warm to room temperature before opening to prevent condensation [3].

- **Solubilization:** Dissolve the powder in high-quality DMSO to your desired concentration (e.g., 10-50 mM).
- **Aliquoting: Immediately** after solubilization, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at **-80°C** for up to 6 months or at **-20°C** for up to 1 month [1] [2].

Experimental Use and Protocols

What is a typical workflow for using TPCA-1 in cell culture experiments? The diagram below outlines the key steps from preparing a working solution to treating your cells.



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What are the cited experimental concentrations and results for TPCA-1?

The table below summarizes specific uses of **TPCA-1** from recent publications, which can serve as a reference for your own experimental design.

Application / Cell Type	Assay Type	Concentration	Incubation Time	Key Finding / Effect	PMID / Reference
Anti-inflammatory					
Mouse BMDM cells	Function	0.5 μ M	1 h pre-treatment	Inhibited LPS-stimulated TNF- α production [4]	22533790 [4]
Tendon Regeneration					
hPDLSCs in inflammatory environment	Tenogenic Differentiation	Not Specified	Not Specified	Restored tenogenic differentiation potential [5]	Within [5]
Cancer Research					
ESCC KYSE-450 cells	Cytotoxicity / Apoptosis	Not Specified	Not Specified	Induced apoptosis; inhibited IKK β phosphorylation [6]	Within [6]
In Vivo Studies					
Murine Collagen-Induced Arthritis	Prophylactic / Therapeutic	3-20 mg/kg (i.p., b.i.d.)	Multiple doses	Dose-dependent reduction in arthritis severity [4] [2]	15316093 [4] [2]

Troubleshooting Guide

My TPCA-1 solution has precipitated. What should I do? If your stock or working solution shows precipitation, you can try to resolubilize it.

- **For stock solutions:** Warm the vial to **37°C** and shake it gently in an **ultrasonic bath** for a short period [3]. Avoid excessive heating or sonication.
- **For working solutions:** Ensure that the DMSO stock is thoroughly mixed into the aqueous buffer or culture medium. The final concentration of DMSO in the cell culture medium should typically not exceed 0.1-0.5% to avoid cytotoxicity.

I am not observing the expected inhibitory effect in my experiment. What could be wrong?

- **Check Solution Age and Storage:** The biological activity can degrade over time, especially if the stock solution has been stored for too long or subjected to multiple freeze-thaw cycles. Prepare a fresh aliquot from powder stored correctly at -20°C.
- **Verify Concentration:** Confirm that your dilution calculations are correct and that the final concentration in your assay is within the effective range (often in the nanomolar to low micromolar scale).
- **Confirm Experimental System:** Ensure that the biological model you are using is appropriate and that the NF-κB pathway is a key driver in your specific context.

What formulation can I use for in vivo studies? **TPCA-1** is insoluble in water, so in vivo administration requires a special vehicle. One formulation validated in the search results is a **clear solution** made with **2% Cremophor EL + 2% N,N-dimethylacetamide** [2]. Another option is a homogeneous suspension using a **0.5% Carboxymethylcellulose sodium (CMC-Na)** solution [2]. All in vivo formulations should be prepared fresh before each use.

Key Background Information

Mechanism of Action: **TPCA-1** is a potent and selective inhibitor of the Inhibitor of Nuclear Factor Kappa-B Kinase subunit Beta (IKK-2/IKKβ). It inhibits IKKβ with an IC₅₀ of 17.9 nM in cell-free assays and shows 22-fold selectivity over IKKα [4] [3]. By inhibiting IKKβ, **TPCA-1** prevents the phosphorylation and degradation of IκB, thereby inhibiting the activation of the NF-κB signaling pathway and the transcription of pro-inflammatory genes [6].

Safety Note: **TPCA-1** is labeled "**For research use only, not for human or veterinary use**" [1]. Please refer to the official Material Safety Data Sheet (MSDS) for detailed handling and safety information.

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References

1. Material Safety Data Sheet of TPCA - 1 | AbMole BioScience [abmole.com]
2. TPCA-1 Datasheet [selleck.co.jp]
3. - TPCA | CAS:507475-17-4 | IKK-2 inhibitor... | Manufacturer BioCrick 1 [biocrick.com]
4. TPCA-1 | I κ B/IKK inhibitor | Mechanism | Concentration [selleckchem.com]
5. Controlled TPCA - 1 delivery engineers a pro-tenogenic niche to initiate... [pmc.ncbi.nlm.nih.gov]
6. Transcriptome-based drug repositioning identifies TPCA-1 ... [pmc.ncbi.nlm.nih.gov]

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